

An In-depth Technical Guide to the Physicochemical Properties of Salinazid

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Compound of Interest

Compound Name:	Salinazid
CAS No.:	1082667-45-5
Cat. No.:	B10763054

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Salinazid** (Salicylaldehyde isonicotinoyl hydrazone), a compound of interest for its biological activities, including its role as a metal ionophore and chelator. This document summarizes key quantitative data, details relevant experimental methodologies, and visualizes associated mechanisms and workflows to support research and development efforts.

Chemical Identity and Core Properties

Salinazid is a hydrazone derivative of isoniazid. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference(s)
IUPAC Name	N'-[(E)-(2-hydroxyphenyl)methylideneamino]pyridine-4-carboxamide	[1]
Synonyms	SIH1, Salizide, Salizid, Salicylaldehyde isonicotinoyl hydrazone, Nupasal, Nilazid	[1][2]
CAS Number	495-84-1	[3]
Chemical Formula	C ₁₃ H ₁₁ N ₃ O ₂	[3]
Molecular Weight	241.25 g/mol	
Melting Point	232-233 °C	
Boiling Point	401.8 °C at 760 mmHg	
Density	1.24 g/cm ³	
Predicted LogP (XlogP)	1.4	

Solubility Profile

The solubility of **Salinazid** is a critical parameter for its formulation and biological activity. It exhibits limited solubility in aqueous media, which is highly dependent on pH and temperature.

Solvent/Condition	Solubility Data	Reference(s)
Aqueous Buffer (pH 7.4)	> 36.2 µg/mL	
Aqueous Solutions	Generally < 10 ⁻⁴ mole fraction. Solubility increases with temperature.	
pH Dependence	Solubility at pH 2.0 is approximately 10-fold higher than at pH 7.4.	
Solvent Order	Octanol > Buffer (pH 2.0) > Buffer (pH 7.4)	
Formulation Note	Oxalate and acesulfame salts have been shown to improve aqueous solubility significantly.	

Acid Dissociation Constant (pKa)

An experimental pKa value for **Salinazid** is not readily available in the cited literature. However, **Salinazid** possesses both acidic (phenolic hydroxyl group) and basic (pyridine nitrogen and hydrazone nitrogens) centers. For context, the parent compound isoniazid has reported pKa values of approximately 3.35 (pyridine nitrogen) and 13.61 (hydrazide nitrogen) based on in-silico predictions. The phenolic hydroxyl group in **Salinazid** is expected to be weakly acidic. The determination of pKa is crucial for understanding its ionization state at physiological pH, which influences its solubility, membrane permeability, and metal-binding capabilities.

Experimental Protocols

Detailed methodologies are essential for the replication and validation of physicochemical data. Below are protocols for determining key properties of **Salinazid**.

Solubility Determination (Isothermal Saturation Method)

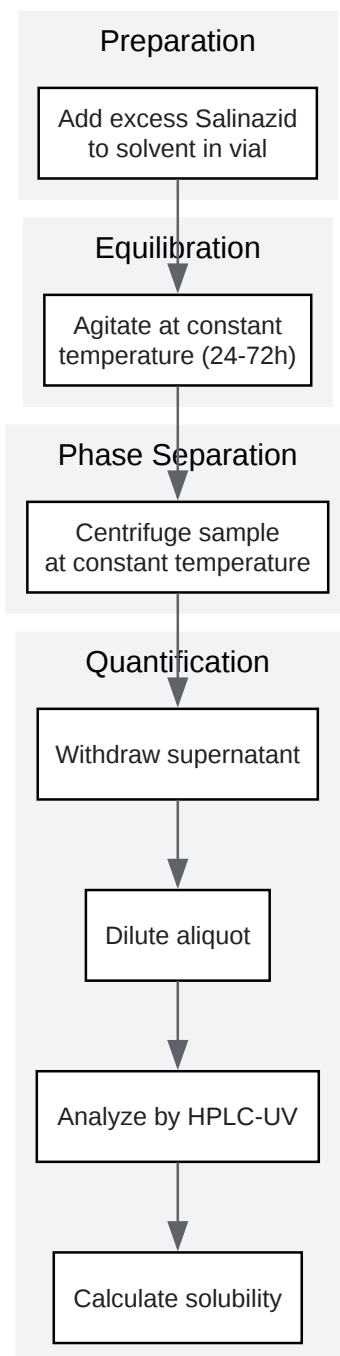
This method is considered a gold standard for determining the equilibrium solubility of a compound.

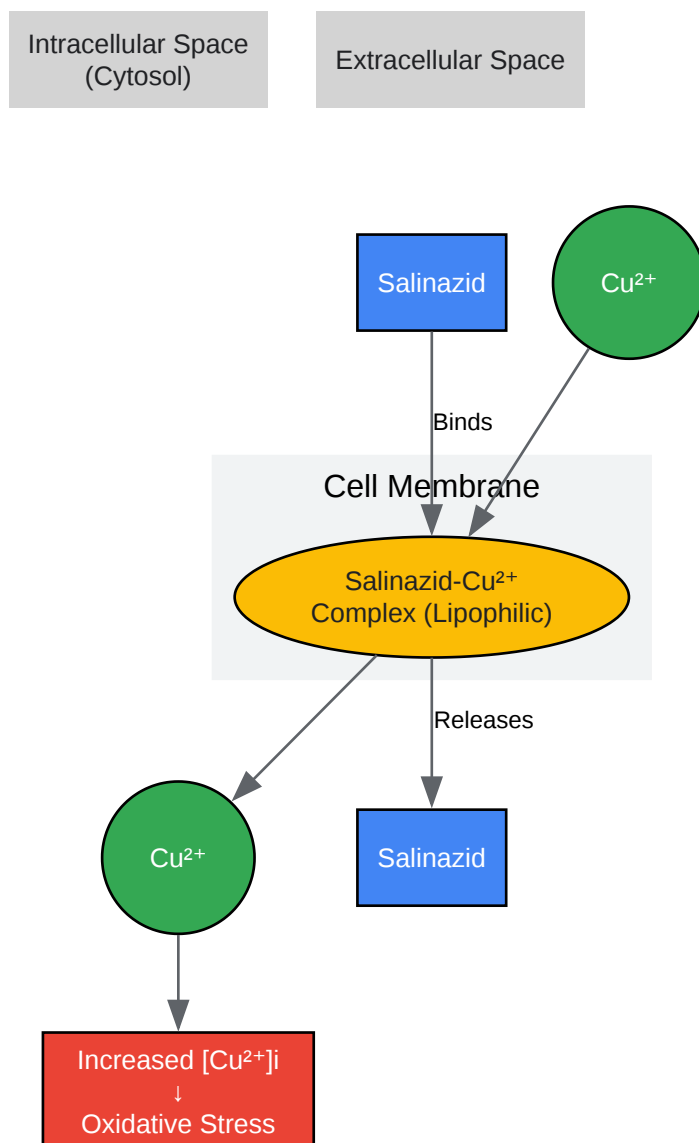
Principle: An excess amount of the solid compound is equilibrated with the solvent at a constant temperature for a sufficient period to achieve a saturated solution. The concentration of the solute in the liquid phase is then determined analytically.

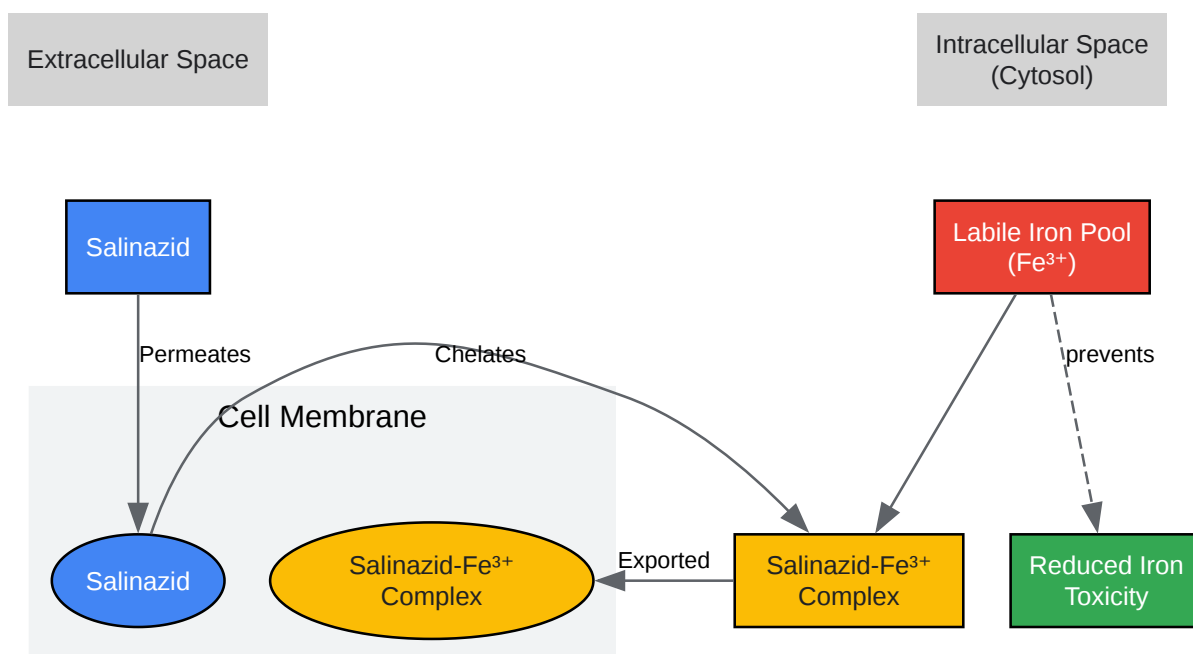
Detailed Protocol:

- Preparation: Add an excess amount of **Salinazid** powder to a sealed, thermostable vial containing the solvent of interest (e.g., phosphate buffer pH 7.4, octanol).
- Equilibration: Place the vial in a thermostated shaker or agitator set to a constant temperature (e.g., 298.15 K). Agitate the suspension for a prolonged period (typically 24-72 hours) to ensure thermodynamic equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the suspension to settle. Separate the solid and liquid phases by centrifugation at the same constant temperature to prevent temperature-induced precipitation or dissolution.
- Sampling: Carefully withdraw a precise volume of the clear supernatant (the saturated solution).
- Dilution: Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method to be used.
- Quantification: Determine the concentration of **Salinazid** in the diluted sample using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: Back-calculate the original concentration in the saturated solution, taking into account the dilution factor. The experiment should be repeated at different temperatures to assess the temperature dependence of solubility.

Workflow for Isothermal Saturation Solubility







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